Technical Whitepaper: Structural Elucidation and Spectroscopic Characterization of 2,6-Diiodophenol

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Compound of Interest	
Compound Name:	*2,6-Diiodophenol*
CAS No.:	*28177-54-0*
Cat. No.:	*B1640560*

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Executive Summary & Structural Logic

2,6-Diiodophenol (CAS: 28177-54-0) represents a classic example of a 1,2,3-trisubstituted benzene derivative where symmetry and relativistic effects play a critical role in spectroscopic interpretation.

For researchers and drug development professionals, this molecule serves as a critical intermediate in the synthesis of thyromimetic compounds and oxidative coupling products. However, its primary spectroscopic value lies in the Heavy Atom on Light Atom (HALA) effect. Unlike typical electronegative substituents (like Cl or Br) that deshield the attached carbon, the large iodine nucleus induces significant spin-orbit coupling, causing a counter-intuitive shielding (upfield shift) of the ipso-carbons (C-2 and C-6) in

C NMR.

Structural Symmetry ( )

- Axis of Symmetry: Passes through C-1 (OH) and C-4 (para-H).

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- Equivalence:
  - Protons: H-3 is equivalent to H-5.
  - Carbons: C-2 is equivalent to C-6; C-3 is equivalent to C-5.[1]

Experimental Protocol: Synthesis & Purification

Objective: To synthesize high-purity **2,6-diiodophenol** via an electrophilic aromatic substitution using green chemistry principles.

Reagents

- Phenol (

)
- Iodine (

)[2]
- Hydrogen Peroxide (

  , 30% aq)
- Solvent: Water or Methanol

Step-by-Step Methodology

- Activation: Dissolve Phenol (1.0 eq) in water.
- Addition: Add Iodine (

  , 2.0 eq) slowly to the solution.
- Oxidation: Add Hydrogen Peroxide (1.0 eq) dropwise. The

  acts as an oxidant to regenerate electrophilic iodine species (

) from iodide (

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), driving the atom economy.

- Reaction: Stir at room temperature for 24 hours. The mixture will darken.
- Quenching: Add saturated Sodium Thiosulfate (

) solution to quench unreacted iodine (indicated by the disappearance of the dark purple/brown color).
- Extraction: Extract the aqueous layer with Dichloromethane (DCM) (

  mL).
- Purification: The crude mixture will contain mono-iodophenol (2-iodophenol) and di-iodophenol.
  - Technique: Flash Column Chromatography.
  - Stationary Phase: Silica Gel.
  - Mobile Phase: Hexane:Ethyl Acetate (9:1). **2,6-diiodophenol** typically elutes after the mono-substituted impurity due to steric shielding of the hydroxyl group.

Spectroscopic Data: H NMR Analysis

Solvent:

(Deuterated Chloroform) | Frequency: 400 MHz

The proton NMR spectrum is defined by the molecule's symmetry. The hydroxyl proton is exchangeable and its chemical shift is concentration/solvent dependent.

Data Summary Table (H)

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Position	Proton Type	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Integration	Assignment Logic
OH	Hydroxyl	5.30 - 5.80	Singlet (br)	-	1H	Exchangeable; shift varies.
H-3, H-5	Aromatic	7.45 - 7.50	Doublet		2H	Ortho to Iodine; Deshielded.
H-4	Aromatic	6.60 - 6.65	Triplet		1H	Meta to Iodine; Para to OH.

Interpretation

- H-3/H-5 (Doublet): These protons appear downfield relative to benzene (7.26 ppm) due to the inductive electron-withdrawing nature of the adjacent Iodine atoms and the Ortho-effect. They couple to the single neighbor H-4.
- H-4 (Triplet): This proton appears upfield relative to H-3/5, closer to the typical phenol para-proton range. It couples to both H-3 and H-5, resulting in a triplet splitting pattern ( ).

Spectroscopic Data: C NMR Analysis

Solvent:

| Frequency: 100 MHz

This section highlights the Heavy Atom Effect. A novice might expect the Carbon attached to Iodine (C-2,[2]6) to be deshielded (shifted downfield > 128 ppm) due to electronegativity.

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However, the Spin-Orbit (SO) coupling of the massive Iodine nucleus exerts a strong shielding effect.

Data Summary Table (C)

Position	Carbon Type	Shift (, ppm)	Electronic Effect
C-1	Quaternary (C-OH)	153.0 - 155.0	Deshielding (Electronegative Oxygen).
C-3, C-5	Methine (CH)	138.0 - 139.0	Ortho to Iodine.
C-4	Methine (CH)	123.0 - 124.0	Para to OH; Meta to Iodine.
C-2, C-6	Quaternary (C-I)	82.0 - 88.0	HALA Effect (Shielding).

The "Heavy Atom" Mechanism (Deep Dive)

The upfield shift of C-2/C-6 is the diagnostic signature of iodo-arenes.

- Relativistic Effect: As the atomic number ( ) increases, the velocity of inner-shell electrons approaches the speed of light, increasing their mass.
- Spin-Orbit Coupling: This relativistic mass increase enhances the coupling between the electron spin and its orbital angular momentum.
- Shielding: This interaction perturbs the magnetic field experienced by the attached Carbon nucleus, resulting in a "shielding" effect that opposes the external magnetic field, pushing the signal upfield (to a lower ppm), often overlapping with hybridized carbons.[3]

Visualizing the Workflow

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The following diagram illustrates the logical flow from synthesis to structural validation, highlighting the decision nodes for purification and analysis.



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Caption: Workflow for the synthesis, purification, and spectroscopic validation of **2,6-diiodophenol**.

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